

Biological activity of 1,3-thiazine vs 1,4-thiazine derivatives

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Compound of Interest

Compound Name: 1,3-Thiazinane-2,6-dione

Cat. No.: B15369475

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Biological Activity of 1,3-Thiazine Derivatives

Derivatives of 1,3-thiazine are renowned for their broad and diverse pharmacological applications. The N-C-S linkage within their scaffold is a key feature found in many bioactive molecules, including the cephalosporin class of β -lactam antibiotics.[1][2] Research has demonstrated their potential as antimicrobial, anticancer, anti-inflammatory, antiviral, and neuroprotective agents.[1][3]

The wide range of activities includes antileukemic, antimycobacterial, sedative, hypnotic, antituberculosis, and BACE1 inhibition with potential applications for Alzheimer's disease.[3][4] The versatility of the 1,3-thiazine core allows for extensive derivatization, opening new avenues for the development of innovative biological agents.[3]

Quantitative Data for 1,3-Thiazine Derivatives



Derivative Class	Biological Activity	Target/Assay	Result
Imidazo[2,1-b][1] [3]thiazines	Anti-inflammatory	Carrageenan-induced paw edema	Inhibition index: 3.7% to 39.1%
Phenyl- and Naphthyl- substituted 1,3- Thiazine-2,4-diones	Anticancer	Leukemia cell lines	Selective antitumoral activity, induced apoptosis
5,6-dihydro-4H-1,3- thiazine analogues	Antimycobacterial	Mycobacterium tuberculosis H37Rv	Several analogues showed inhibitory activity
Pyrazole forms of 1,3-thiazine	Antifungal	Magnaporthe grisea (rice blast)	Inhibition at 10 to 200 µg⋅mL ⁻¹
Hybrid pyrazine-1,3- thiazine derivatives	Antiviral	HIV, Influenza A, Enterovirus 71	Active in micromolar concentrations

Experimental Protocols

Anticancer Activity: MTT Assay for Cell Viability

The anticancer activity of 1,3-thiazine-2,4-dione derivatives has been evaluated against human cancer cell lines using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.[5] This colorimetric assay assesses cell metabolic activity.

- Cell Culture: Human cancer cell lines (e.g., leukemia cells) are cultured in appropriate media and conditions.
- Compound Treatment: Cells are seeded in 96-well plates and treated with various concentrations of the thiazine derivatives for a specified period (e.g., 24-72 hours).
- MTT Addition: MTT solution is added to each well and incubated, allowing viable cells to reduce the yellow MTT into purple formazan crystals.
- Solubilization: The formazan crystals are dissolved using a solubilizing agent (e.g., DMSO).



- Absorbance Reading: The absorbance of the solution is measured using a microplate reader at a specific wavelength (e.g., 570 nm).
- Data Analysis: Cell viability is calculated as a percentage relative to untreated control cells.
 The IC50 value (the concentration at which 50% of cell growth is inhibited) is determined.

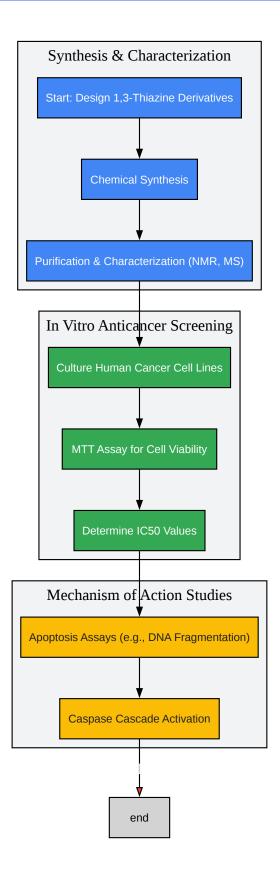
Anti-inflammatory Activity: Carrageenan-Induced Paw Edema

The in vivo anti-inflammatory activity of imidazo[2,1-b][1][3]thiazine derivatives was assessed using the carrageenan-induced paw edema test in rats, a standard model for evaluating acute inflammation.[6]

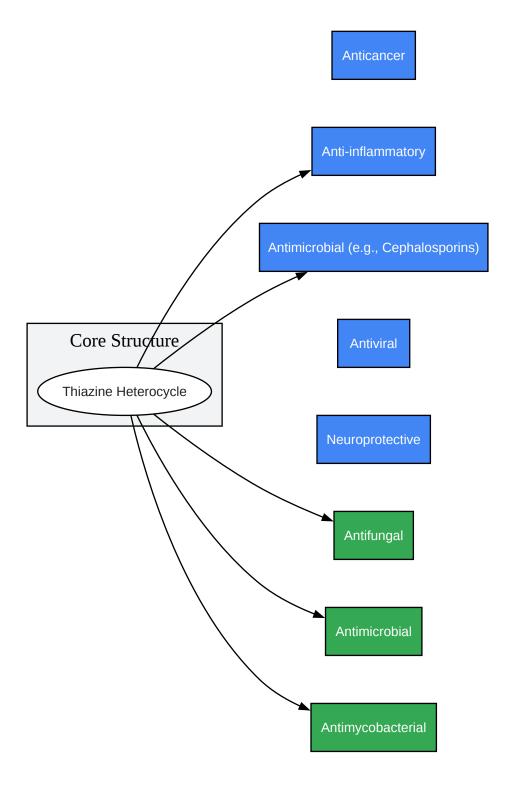
- Animal Model: Healthy rats are used for the experiment.
- Compound Administration: The test compounds (e.g., 50 mg/kg) and a standard drug (e.g.,
 Diclofenac sodium, 8 mg/kg) are administered intraperitoneally.[6]
- Induction of Edema: After a set time (e.g., 1 hour), a 1% carrageenan solution is injected into the sub-plantar region of the rat's hind paw to induce localized inflammation and edema.
- Measurement: The paw volume is measured at various time points after carrageenan injection using a plethysmometer.
- Data Analysis: The percentage of inhibition of edema is calculated for the treated groups relative to the control group.

Visualization of Experimental Workflow









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